

Application Notes and Protocols: Pandamarilactonine A Antimicrobial Activity Assay

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Compound of Interest

Compound Name: Pandamarilactonine A

Cat. No.: B15580762

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Introduction

Pandamarilactonine A is a pyrrolidine alkaloid isolated from the leaves of *Pandanus amaryllifolius*, a plant widely used in Southeast Asian cuisine and traditional medicine.^{[1][2]} Recent studies have highlighted its potential as an antimicrobial agent, demonstrating inhibitory and bactericidal effects against a range of pathogenic bacteria.^{[1][2][3][4][5]} Notably, **Pandamarilactonine A** has shown significant activity against *Pseudomonas aeruginosa*, a challenging opportunistic pathogen.^{[1][3][4][5]} This document provides a detailed protocol for assessing the antimicrobial activity of **Pandamarilactonine A** using the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC).

Data Summary

The antimicrobial activity of **Pandamarilactonine A** and related compounds has been quantified against several key bacterial strains. The following table summarizes the reported

MIC and MBC values.

Compound	Test Organism	MIC (µg/mL)	MBC (µg/mL)	Reference
Pandamarilactone A	Pseudomonas aeruginosa ATCC 27853	15.6	31.25	[1] [3]
Staphylococcus aureus ATCC 25923	>500	>500	[1]	
Escherichia coli ATCC 25922	>500	>500	[1]	
Pandamarilactone B	Pseudomonas aeruginosa ATCC 27853	500	>500	[1]
Staphylococcus aureus ATCC 25923	>500	>500	[1]	
Escherichia coli ATCC 25922	>500	>500	[1]	
Pandamarilactone-1	Pseudomonas aeruginosa ATCC 27853	>500	>500	[1]
Staphylococcus aureus ATCC 25923	>500	>500	[1]	
Escherichia coli ATCC 25922	>500	>500	[1]	
Pandamarilactone-32	Pseudomonas aeruginosa ATCC 27853	>500	>500	[1]
Staphylococcus aureus ATCC 25923	>500	>500	[1]	

Escherichia coli
ATCC 25922

>500

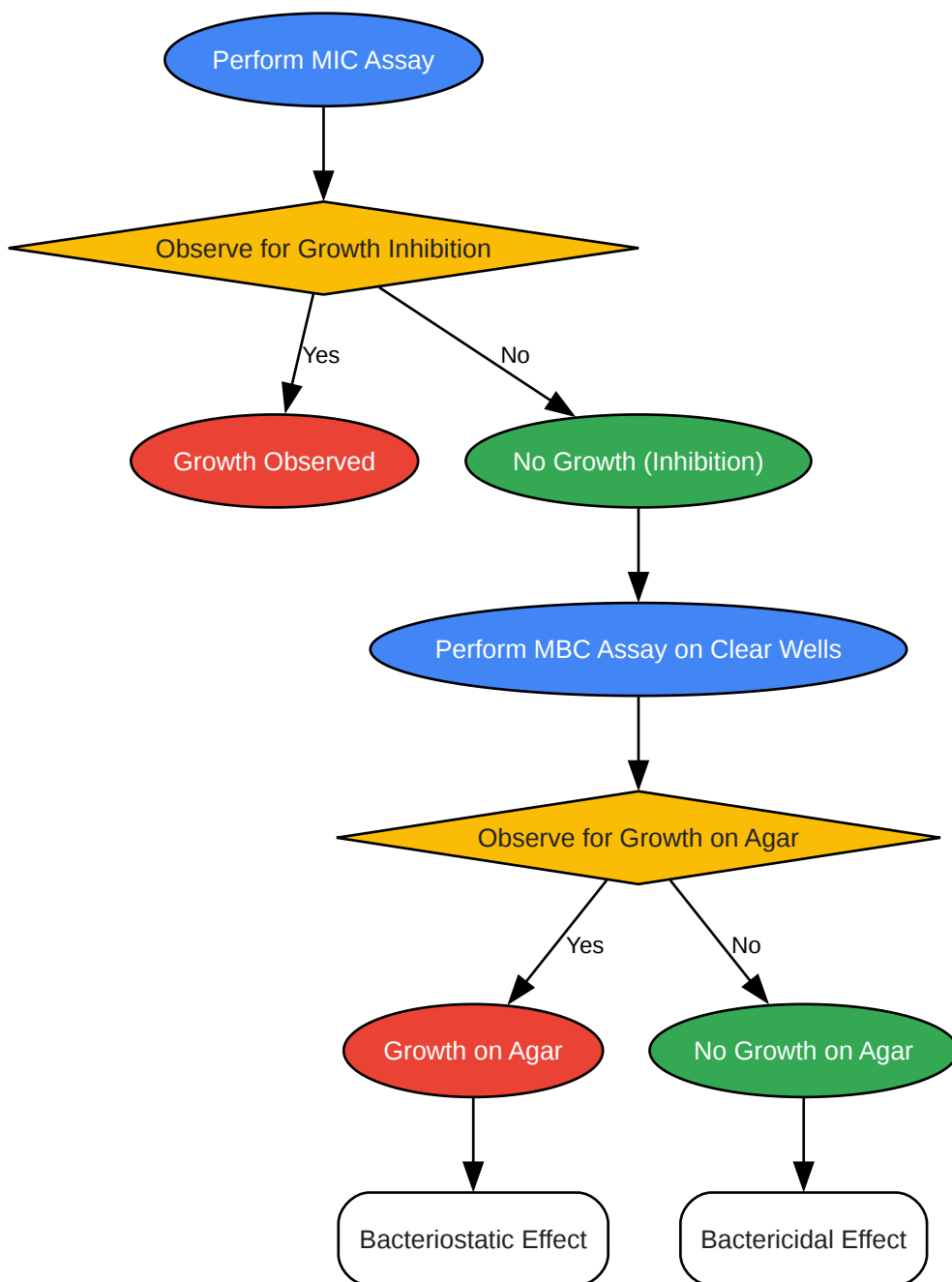
>500

[1]

Experimental Workflow

The following diagram outlines the major steps in the determination of MIC and MBC values for **Pandamarilactonine A**.





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